

synthesis of 3-Chloro-5-hydroxybenzotrifluoride experimental protocol

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Compound of Interest

Compound Name: 3-Chloro-5-hydroxybenzotrifluoride

Cat. No.: B1630778

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Synthetic Strategy and Core Principles

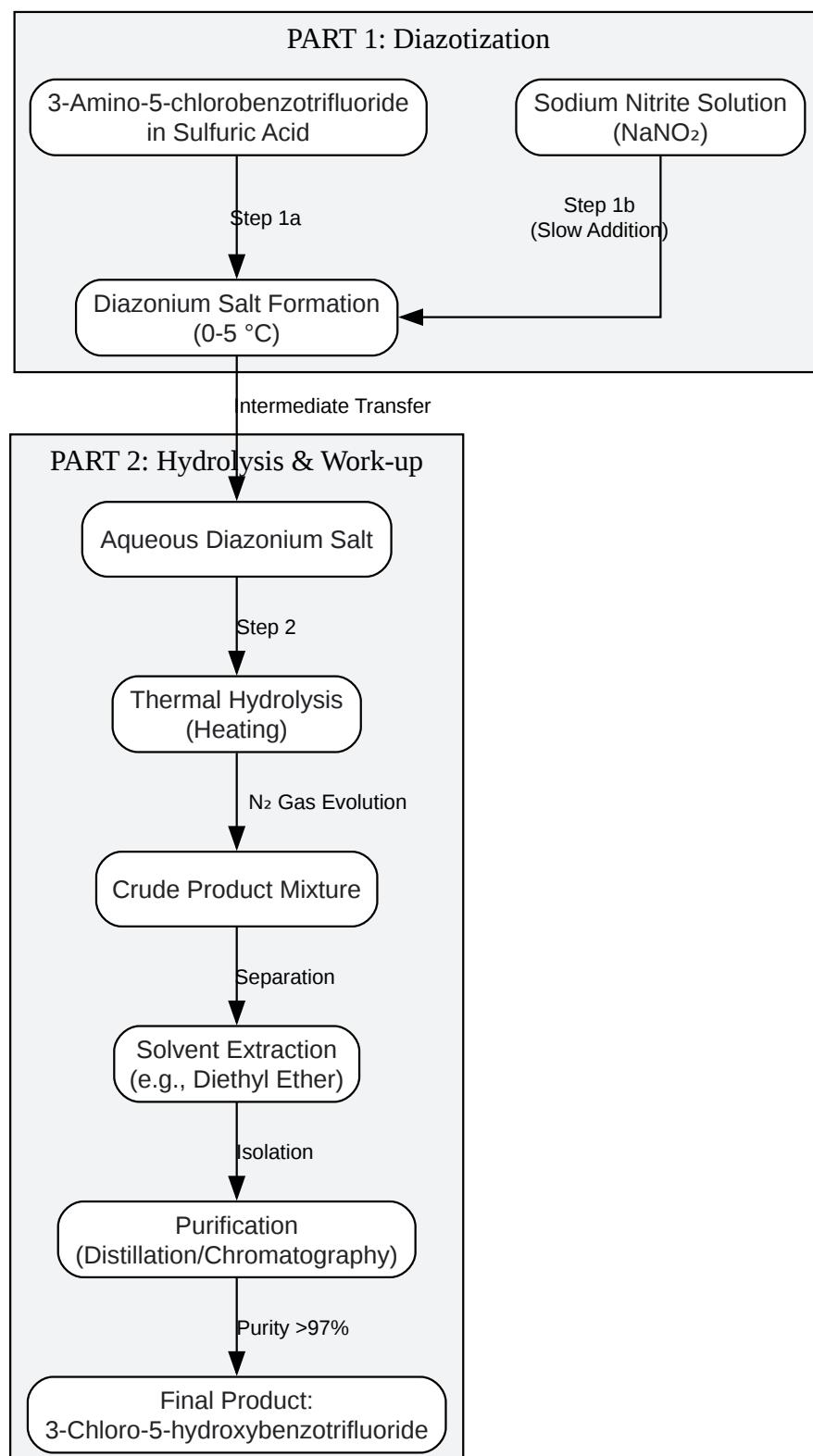
The overall synthesis is achieved through two primary chemical transformations:

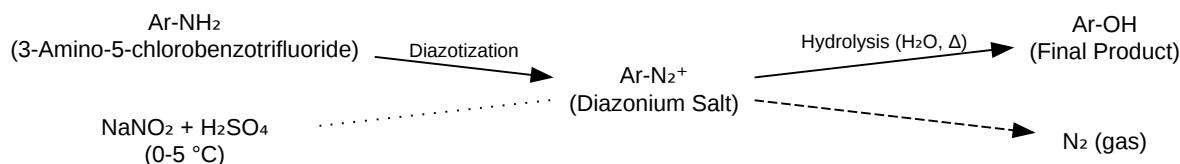
- **Diazotization:** The conversion of the primary aromatic amine (3-Amino-5-chlorobenzotrifluoride) into a diazonium salt using nitrous acid (in situ generated from sodium nitrite and a strong mineral acid).
- **Hydrolysis:** The displacement of the diazonium group ($-N_2^+$) by a hydroxyl group ($-OH$) through heating the aqueous diazonium salt solution, yielding the target phenol.

This approach is favored for its reliability and the availability of inexpensive starting materials. The expertise in this procedure lies in the careful control of reaction conditions, particularly temperature, to manage the stability of the highly reactive diazonium salt intermediate.

Reaction Workflow Diagram

The logical flow of the synthesis, from starting material to final product, is outlined below.



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